

Isophthalic-2,4,5,6-D4 Acid: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Isophthalic-2,4,5,6-D4 acid*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical guide to **Isophthalic-2,4,5,6-D4 acid**, a deuterated form of isophthalic acid. This stable isotope-labeled compound serves as a valuable tool in various scientific applications, particularly in metabolic studies and as an internal standard for quantitative analysis.

Isophthalic-2,4,5,6-D4 acid is a synthetic isotopologue of isophthalic acid where four hydrogen atoms on the benzene ring have been replaced with deuterium.[1][2] This isotopic substitution imparts a higher molecular weight, which is readily distinguishable by mass spectrometry, without significantly altering the chemical properties of the molecule.[3] This characteristic makes it an ideal tracer for pharmacokinetic and metabolic profiling of drugs and other xenobiotics.[3]

Core Properties and Identification

The fundamental properties of **Isophthalic-2,4,5,6-D4 acid** are summarized below, providing key identifiers and structural information for researchers.

Property	Value	Reference
Chemical Name	2,4,5,6-tetradeuteriobenzene-1,3-dicarboxylic acid	[1]
Synonyms	Isophthalic Acid-d4, 1,3-Benzene-2,4,5,6-d4-dicarboxylic acid	[1]
Molecular Formula	C ₈ D ₄ H ₂ O ₄	[1]
Molecular Weight	170.16 g/mol	[3]
CAS Number	148472-48-4	[1]
Unlabeled CAS Number	121-91-5	[1]
Appearance	White to off-white solid	[3]
SMILES	<chem>OC(C1=C([2H])C(C(O)=O)=C([2H])C([2H])=C1[2H])=O</chem>	[3]
InChI	InChI=1S/C8H6O4/c9-7(10)5-2-1-3-6(4-5)8(11)12/h1-4H,(H,9,10)(H,11,12)/i1D,2D,3D,4D	[1]

Applications in Research and Development

Deuterated compounds like **Isophthalic-2,4,5,6-D4 acid** are primarily utilized as internal standards in quantitative mass spectrometry-based assays. The kinetic isotope effect, resulting from the stronger carbon-deuterium bond compared to the carbon-hydrogen bond, can also be exploited in mechanistic studies of drug metabolism.[3][4]

Key application areas include:

- **Pharmacokinetic Studies:** To trace the absorption, distribution, metabolism, and excretion (ADME) of isophthalic acid or related structures in biological systems.[3]
- **Metabolic Profiling:** As a stable isotope tracer to elucidate metabolic pathways.[3][4]

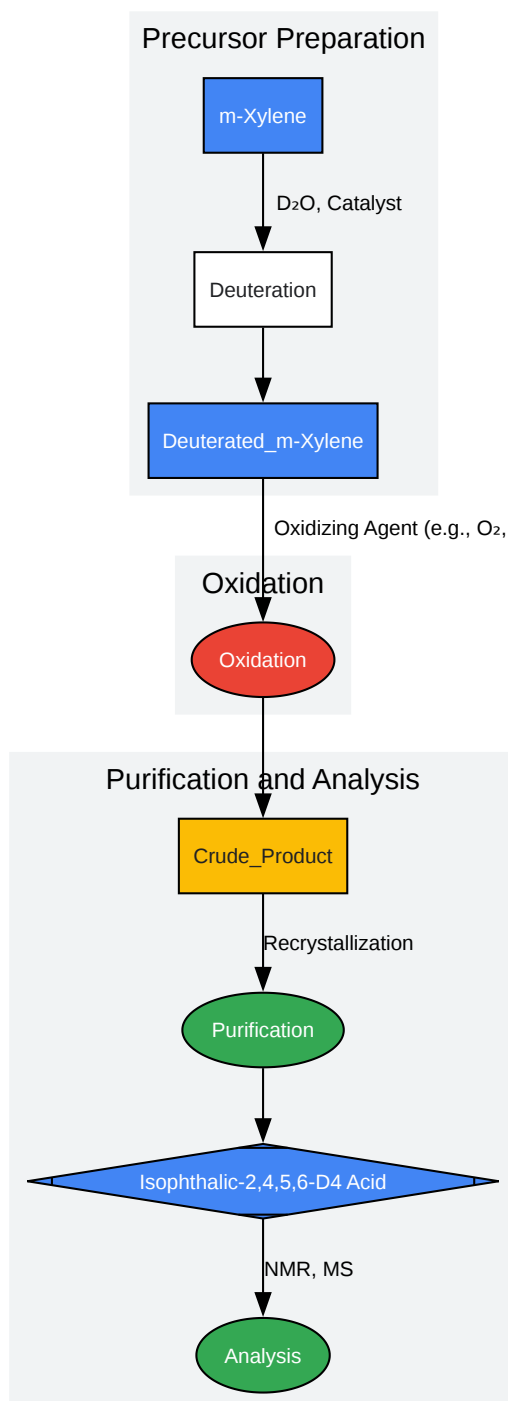
- Environmental Analysis: As an internal standard for the quantification of phthalates and related environmental contaminants.[\[5\]](#)
- Materials Science: In the synthesis of polymers with modified properties, leveraging the kinetic isotope effect.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Isophthalic-2,4,5,6-D4 acid** are not readily available in the public domain, a general approach can be inferred from the synthesis of related deuterated and non-deuterated aromatic acids. The synthesis would likely involve the deuteration of a suitable precursor followed by oxidation.

A plausible synthetic workflow is outlined below:

Conceptual Synthetic Workflow for Isophthalic-2,4,5,6-D4 Acid

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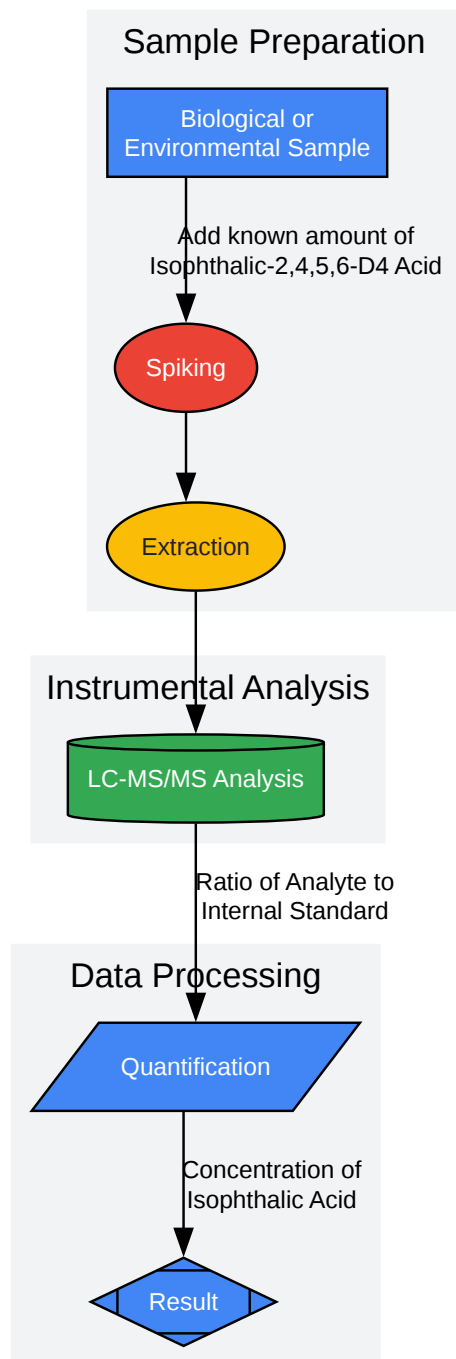
Caption: A conceptual workflow for the synthesis of **Isophthalic-2,4,5,6-D4 acid**.

Characterization: The final product would be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the positions of the deuterium atoms by observing the absence of corresponding proton signals in the ^1H NMR spectrum and the presence of deuterium signals in the ^2H NMR spectrum.
- Mass Spectrometry (MS): To verify the molecular weight and isotopic enrichment of the final product.

The logical relationship for its application as an internal standard in a quantitative assay is depicted in the following diagram:

Workflow for Quantitative Analysis using Isotopic Internal Standard



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Caption: A typical workflow for using **Isophthalic-2,4,5,6-D4 acid** as an internal standard.

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